

# isononyl alcohol vs other plasticizer alcohols

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Isononyl alcohol

CAS No.: 2430-22-0

Cat. No.: S602932

Get Quote

## Chemical Profile and General Use

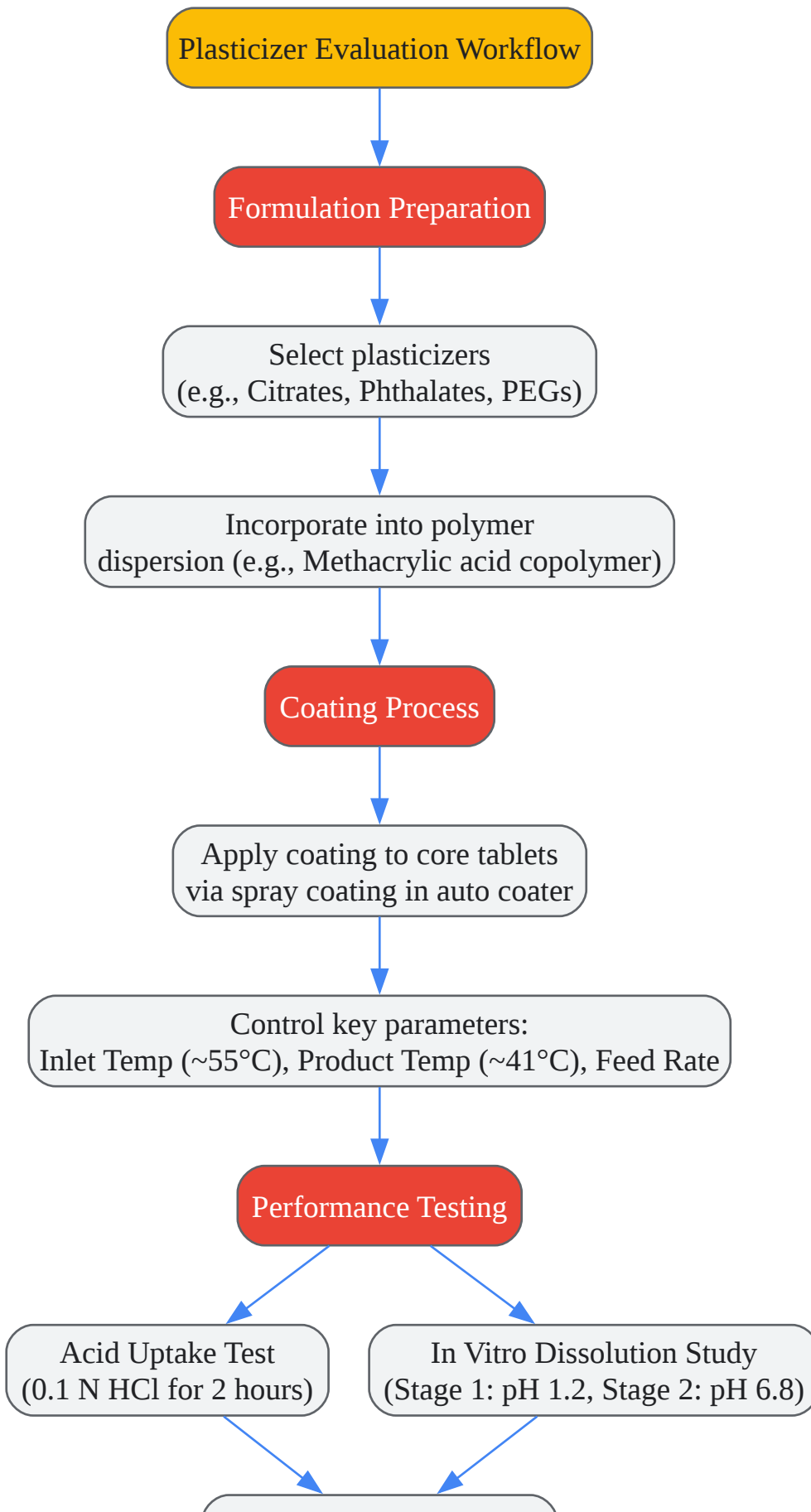
**Isononyl alcohol** (INA) is primarily recognized in the chemical industry as a key **precursor** for manufacturing high-molecular-weight plasticizers like diisononyl phthalate (DINP), rather than as a direct-use plasticizer in pharmaceuticals [1] [2] [3]. Its characteristics are summarized below.

Property	Specification / Value
IUPAC Name	7-methyloctan-1-ol [2]
CAS Number	27458-94-2 [4] [2] [3]
Molecular Formula	C <sub>9</sub> H <sub>20</sub> O [4] [2]
Molecular Weight	144.26 g·mol <sup>-1</sup> [2]
Physical Form	Clear liquid [2]
Boiling Point	~208-215 °C [4] [2]
Density	~0.83 g/cm <sup>3</sup> (at 20°C) [2] [3]
Water Solubility	~245-460 mg/L (at 20-25°C) [4] [3]

Property	Specification / Value
Log P (est.)	3.22-3.23 [4] [3]
Vapor Pressure	~0.0198 mm Hg (at 25°C) [4] [2]
Primary Industrial Use	Production of plasticizers (e.g., DINP) for PVC [1] [3]
Reported Fragrance Use	1-10 metric tons per annum [4]

## Framework for Plasticizer Evaluation and Selection

In pharmaceutical film coating, the choice of plasticizer is critical and is evaluated through standardized experimental protocols. The following workflow outlines a general methodology for assessing plasticizer performance in enteric coatings.



Analyze: Coating integrity  
& Drug release profile

Click to download full resolution via product page

A relevant study on enteric coatings provides concrete experimental data comparing different plasticizers, which serves as an excellent benchmark for the kind of testing **isononyl alcohol** would need to undergo [5].

#### Experimental Protocol Overview [5]:

- **Objective:** To evaluate the influence of plasticizer selection on the performance of an enteric coating (DRUGCOAT L 100-55) on Diclofenac Sodium tablets.
- **Core Formulation:** Prepared via wet granulation.
- **Coating Method:** Aqueous dispersion of polymer and plasticizer applied using an auto coater to achieve a target weight gain.
- **Key Parameters:** Inlet temperature (53-56°C), product temperature (40-42°C), atomization air pressure (1.0 bar).
- **Evaluation Tests:**
  - **Acid Uptake:** Measured weight increase of coated tablets after 2 hours in 0.1 N HCl.
  - **Drug Release:** Used a dissolution apparatus following USP monograph for delayed-release tablets (acid stage at pH 1.2 for 2 hours, then buffer stage at pH 6.8).

**Comparative Results from Literature:** The table below summarizes the performance of various plasticizers tested in the aforementioned study, which can be used as a reference point [5].

Plasticizer	Chemical Class	Key Finding in Enteric Coatings
Triethyl Citrate (TEC)	Citrate ester	Optimal performance; fast and consistent drug release in intestine.
Diethyl Phthalate (DEP)	Phthalate ester	Moderately slower release than TEC, but still effective.
Triacetin	Glyceride ester	Performance dependent on coating thickness; faster release with thinner coats.
PEG 400 & PEG 6000	Polyethylene Glycol	Hydrophilic, acted as pore-formers; slower drug release.

## Research Considerations and Data Gaps

For your objective guide, it is important to contextualize the available information on **isononyl alcohol**:

- **Primary Use is Industrial:** The robust safety and toxicology data for **isononyl alcohol** and its primary derivative DINP are largely tied to their use in high-volume industrial applications like PVC plastics for flooring, cables, and automotive parts [1] [6] [7]. Its documented use as a direct additive in pharmaceutical formulations is not established in the searched literature.
- **Toxicity Data is Fragmented:** A review of its use as a *fragrance ingredient* noted a lack of available data for several health endpoints like skin irritation and acute toxicity [4]. A separate developmental toxicity study in rats suggested a potential "no observed adverse effect level" (NOAEL) for one isomeric mix, but noted differential effects compared to another [4]. A comprehensive toxicological profile for pharmaceutical use would need to be established.
- **Performance is Tied to Final Ester:** The performance benefits of **isononyl alcohol** (e.g., permanence, heat resistance) are realized in its final plasticizer form, DINP [3]. DINP is a high-molecular-weight phthalate, a class generally chosen for applications requiring low volatility and good migration resistance [8].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Isononanol (INA) - Evonik Industries [c4-chemicals.evonik.com]
2. - Wikipedia Isononyl alcohol [en.m.wikipedia.org]
3. China Isononyl CAS 27458-94-2 factory and manufacturers Alcohol [unilongmaterial.com]
4. sciencedirect.com/science/article/abs/pii/S0278691510003108 [sciencedirect.com]
5. Influence of Plasticizer Selection on the... - Pharma Excipients [pharmaexcipients.com]
6. Market Size & Forecast 2025 to 2035 Plasticizer Alcohols [futuremarketinsights.com]
7. sciencedirect.com/topics/chemistry/ plasticizer [sciencedirect.com]
8. - Wikipedia Plasticizer [en.wikipedia.org]

To cite this document: Smolecule. [isononyl alcohol vs other plasticizer alcohols]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b602932#isononyl-alcohol-vs-other-plasticizer-alcohols>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)